

# "Methyl 2,4-dichloroquinazoline-7-carboxylate" chemical structure and nomenclature

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## Compound of Interest

Compound Name: Methyl 2,4-dichloroquinazoline-7-carboxylate

Cat. No.: B599916

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## An In-depth Technical Guide to Methyl 2,4-dichloroquinazoline-7-carboxylate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, nomenclature, and potential applications of **Methyl 2,4-dichloroquinazoline-7-carboxylate**, a heterocyclic compound of interest in medicinal chemistry and drug discovery.

## Chemical Structure and Nomenclature

**Methyl 2,4-dichloroquinazoline-7-carboxylate** is a substituted quinazoline derivative. The core of the molecule is a bicyclic aromatic structure composed of a benzene ring fused to a pyrimidine ring, known as a quinazoline. This core is substituted with two chlorine atoms at positions 2 and 4, and a methyl carboxylate group at position 7.

Chemical Structure:

Nomenclature:

- Systematic IUPAC Name: **Methyl 2,4-dichloroquinazoline-7-carboxylate**

- Synonyms: 2,4-Dichloro-7-quinazolinecarboxylic acid methyl ester, 7-(Methoxycarbonyl)-2,4-dichloroquinazoline
- CAS Number: 174074-89-6

## Physicochemical Properties

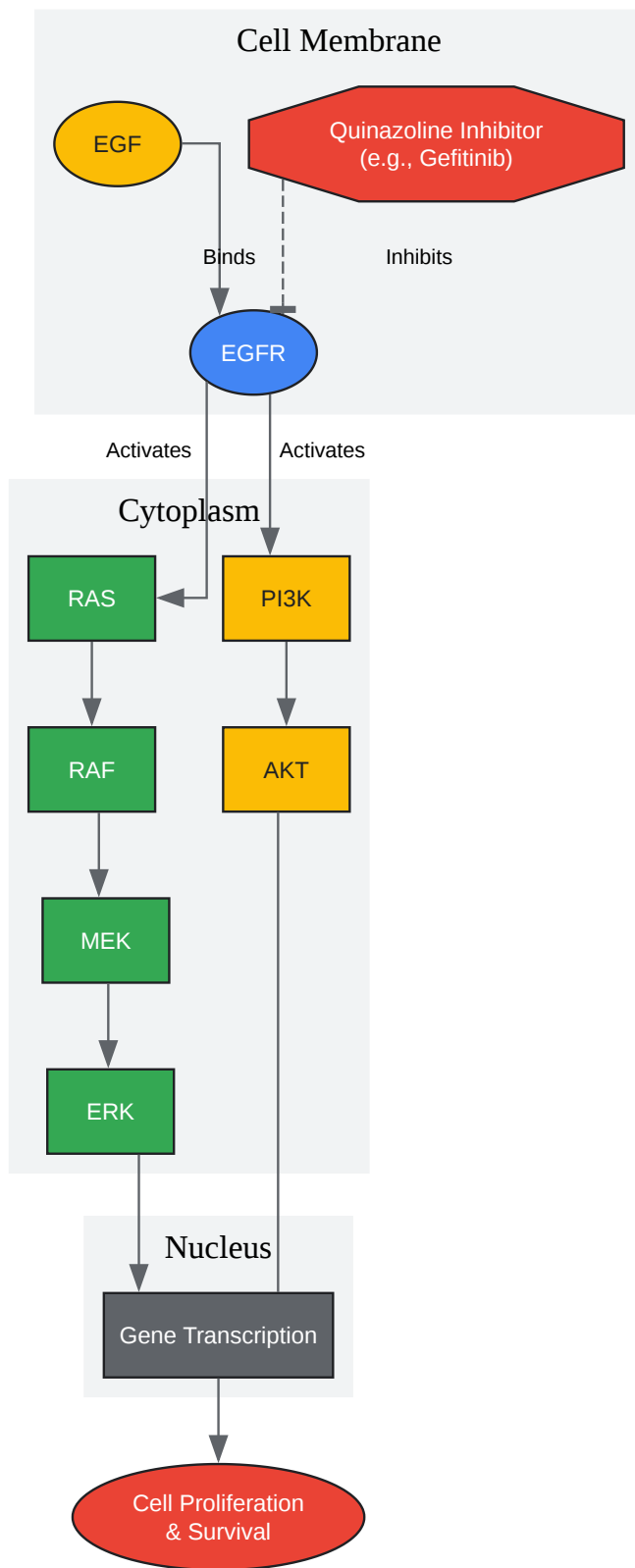
Quantitative data for **Methyl 2,4-dichloroquinazoline-7-carboxylate** is not extensively reported in publicly available literature, suggesting it may be a novel or less-studied research chemical. The following table summarizes the available and predicted data.

Property	Value	Source
Molecular Formula	C <sub>10</sub> H <sub>6</sub> Cl <sub>2</sub> N <sub>2</sub> O <sub>2</sub>	[Calculated]
Molecular Weight	257.07 g/mol	[Calculated]
Appearance	White to off-white solid	[General observation for similar compounds]
Melting Point	Data not available	-
Boiling Point	Data not available	-
Solubility	Likely soluble in organic solvents like DMSO, DMF, and chlorinated solvents. Poorly soluble in water.	[Inferred from structure]

## Synthesis and Experimental Protocols

A specific, detailed experimental protocol for the synthesis of **Methyl 2,4-dichloroquinazoline-7-carboxylate** is not readily available in peer-reviewed literature. However, a plausible synthetic route can be inferred from established methods for the synthesis of quinazoline derivatives. The synthesis would likely involve a two-step process: the formation of the 2,4-dichloroquinazoline core from a substituted anthranilic acid, followed by esterification.

Proposed Synthetic Pathway:



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